

Application Notes and Protocols for MLS-0437605 in Cell-Based Assays

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Compound of Interest

Compound Name: MLS-0437605

Cat. No.: B10805892

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Introduction

MLS-0437605 is a selective small-molecule inhibitor of Dual-Specificity Phosphatase 3 (DUSP3), also known as Vaccinia-H1 Related (VHR) phosphatase.[1][2][3] DUSP3 is a member of the dual-specificity protein phosphatase family that dephosphorylates both phosphotyrosine and phosphoserine/threonine residues on target proteins. It is a key regulator of various cellular signaling pathways. This document provides detailed protocols for utilizing **MLS-0437605** in cell-based assays to probe DUSP3 function, particularly in the context of platelet activation.

Mechanism of Action

MLS-0437605 selectively inhibits DUSP3, leading to the hyperphosphorylation of its downstream substrates. In platelets, DUSP3 is a critical negative regulator of the signaling cascade initiated by the collagen receptor Glycoprotein VI (GPVI) and the C-type lectin-like receptor 2 (CLEC-2).[4] Inhibition of DUSP3 by **MLS-0437605** results in increased phosphorylation of Spleen tyrosine kinase (Syk) and Phospholipase C gamma 2 (PLCγ2), key mediators of platelet activation.[5] This ultimately leads to the inhibition of platelet aggregation.[2][5] While DUSP3 has been implicated in the regulation of other pathways, such as the ERK and JNK MAPK pathways, the primary described cellular effect of **MLS-0437605** is on the Syk/PLCγ2 axis in platelets.[6]

Data Presentation

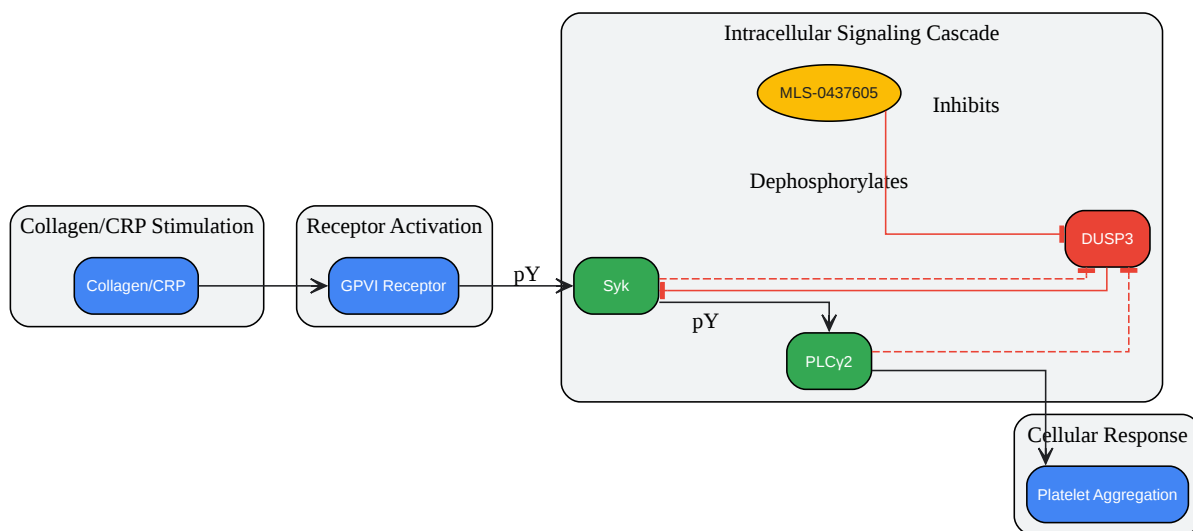
Table 1: In Vitro Activity of MLS-0437605

Parameter	Value	Cell Type/System	Reference
IC50	3.7 μ M	Recombinant DUSP3 enzyme assay	[1] [2] [3] [5]
Effective Concentration	3.7 μ mol/L	Inhibition of collagen-related peptide (CRP)-induced human platelet aggregation	[4]

Table 2: Properties of MLS-0437605

Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₁ FN ₄ O ₂ S	[3]
Molecular Weight	342.35 g/mol	[3]
Solubility	\geq 20.83 mg/mL in DMSO	[3] [7]
Storage (Powder)	-20°C for 3 years	[3]
Storage (Stock Solution in DMSO)	-80°C for 6 months; -20°C for 1 month	[5]

Signaling Pathway Diagram

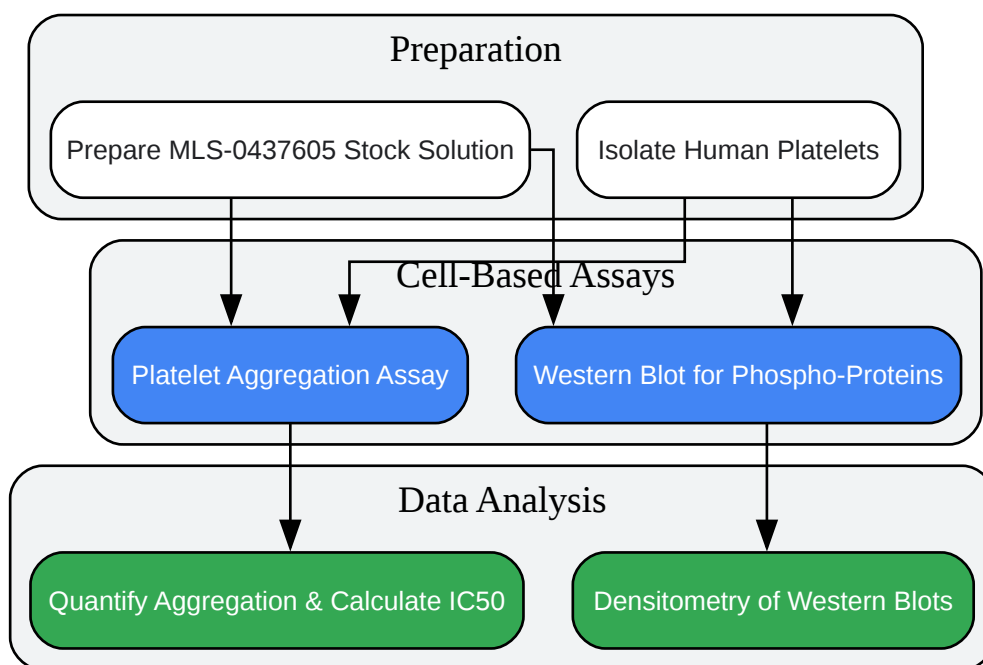


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Caption: DUSP3 signaling pathway in platelets.

Experimental Protocols

Experimental Workflow



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